

Preparation of Chitopentaose Pentahydrochloride Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: Chitopentaose Pentahydrochloride

Cat. No.: B3026890

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **Chitopentaose Pentahydrochloride**. This guide is intended for researchers, scientists, and professionals in drug development who are utilizing this compound in their experimental workflows.

Chitopentaose Pentahydrochloride is a chitosan oligosaccharide with recognized anti-inflammatory properties and serves as a substrate for chitinase B.[1] Accurate preparation of its stock solution is critical for ensuring the reproducibility and validity of experimental results.

Chemical and Physical Properties

A summary of the key quantitative data for **Chitopentaose Pentahydrochloride** is presented in Table 1. This information is essential for accurate calculations and solution preparation.

Property	Value	Source(s)
Molecular Formula	C30H57N5O21·5HCl	[1]
Molecular Weight	~1006.1 g/mol	[1]
Appearance	White to off-white solid	
Purity	≥95% (HPLC)	
Solubility	250 mg/mL in water (requires sonication)	[1]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a stock solution of **Chitopentaose Pentahydrochloride**. It is recommended to prepare the stock solution at a concentration of 10 mM.

Materials:

- **Chitopentaose Pentahydrochloride** powder
- Sterile, high-purity water (e.g., cell culture grade, nuclease-free)
- Sterile conical tubes (e.g., 1.5 mL, 15 mL, or 50 mL)
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Ultrasonic water bath
- Sterile syringe filters (0.22 µm) for cell culture applications
- Sterile storage vials or cryotubes

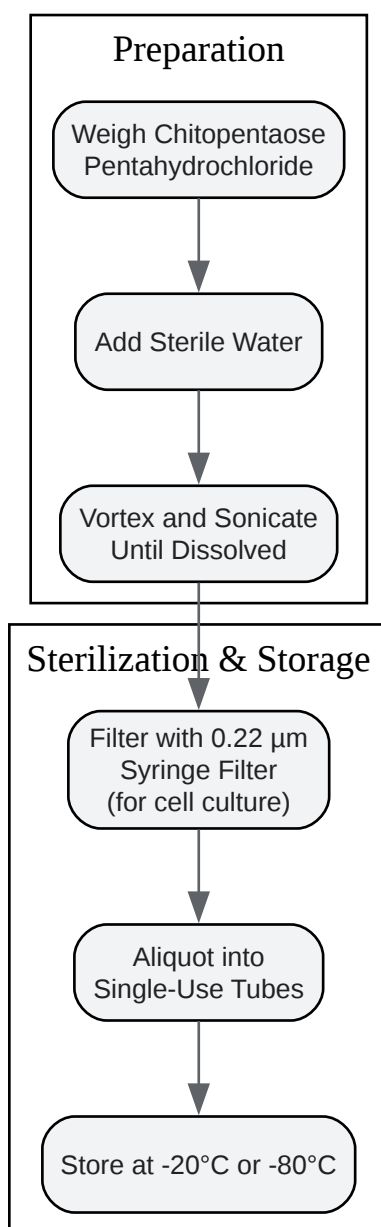
Procedure:

- Determine the Required Mass:
 - Calculate the mass of **Chitopentaose Pentahydrochloride** needed to prepare the desired volume and concentration of the stock solution using the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 10 mL of a 10 mM stock solution: $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 1006.1 \text{ g/mol} = 0.10061 \text{ g}$ (or 100.61 mg)
- Weighing the Compound:
 - In a clean, sterile environment (e.g., a laminar flow hood), carefully weigh the calculated amount of **Chitopentaose Pentahydrochloride** powder using an analytical balance.
 - Transfer the powder to an appropriately sized sterile conical tube.
- Dissolution:
 - Add the desired volume of sterile water to the conical tube containing the powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - To aid dissolution, place the tube in an ultrasonic water bath.^[1] For compounds with lower solubility, warming the solution to 37°C in the water bath may be beneficial.
 - Continue to sonicate and vortex intermittently until the powder is completely dissolved.
- Sterilization (for cell culture applications):
 - If the stock solution will be used in cell culture, it is crucial to ensure its sterility.
 - Draw the prepared solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a sterile, labeled storage tube.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryotubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]
- Clearly label all tubes with the compound name, concentration, and date of preparation.

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **Chitopentaose Pentahydrochloride** stock solution.



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Caption: Workflow for preparing a sterile stock solution of **Chitopentaoase Pentahydrochloride**.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling chemical compounds.

- Refer to the Safety Data Sheet (SDS) for **Chitopentaose Pentahydrochloride** for detailed safety and handling information.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

By following this detailed protocol, researchers can confidently prepare a **Chitopentaose Pentahydrochloride** stock solution of high quality and consistency, ensuring the reliability of their subsequent experiments.

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References

- 1. medchemexpress.com [medchemexpress.com]
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